

Physical and chemical properties of 16-Oxoprometaphanine

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Compound of Interest

Compound Name: 16-Oxoprometaphanine

Cat. No.: B12324077

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An In-depth Technical Guide to 16-Oxoprometaphanine

Introduction

16-Oxoprometaphanine is a chemical compound with the CAS number 58738-31-1 and the molecular formula $C_{20}H_{23}NO_6$ ^[1]. Despite its identification, publicly available scientific literature and databases contain limited information regarding its specific physical and chemical properties, synthesis, reactivity, and biological activity. This guide aims to consolidate the known information and provide a framework for future research. Due to the scarcity of detailed experimental data, this document will focus on the foundational information available and highlight areas where further investigation is required.

Chemical and Physical Properties

Quantitative data on the physical and chemical properties of **16-Oxoprometaphanine** are not well-documented in publicly accessible resources. The table below summarizes the available information.

Property	Value	Source
CAS Number	58738-31-1	[1]
Molecular Formula	C20H23NO6	[1]
Molecular Weight	389.40 g/mol	Calculated

Synthesis and Reactivity

Detailed, peer-reviewed synthesis protocols for **16-Oxoprometaphanine** are not readily available. General synthetic strategies for related morphinan alkaloids may offer potential routes for its preparation, but specific reaction conditions, yields, and purification methods have not been published.

Information regarding the chemical reactivity of **16-Oxoprometaphanine**, including its stability, degradation pathways, and compatibility with other chemical agents, is currently unavailable.

Spectroscopic Data

No experimental spectroscopic data, such as Nuclear Magnetic Resonance (NMR), Infrared (IR), or Mass Spectrometry (MS) spectra for **16-Oxoprometaphanine**, have been published. Such data would be crucial for the unambiguous identification and characterization of the compound.

Biological Activity and Signaling Pathways

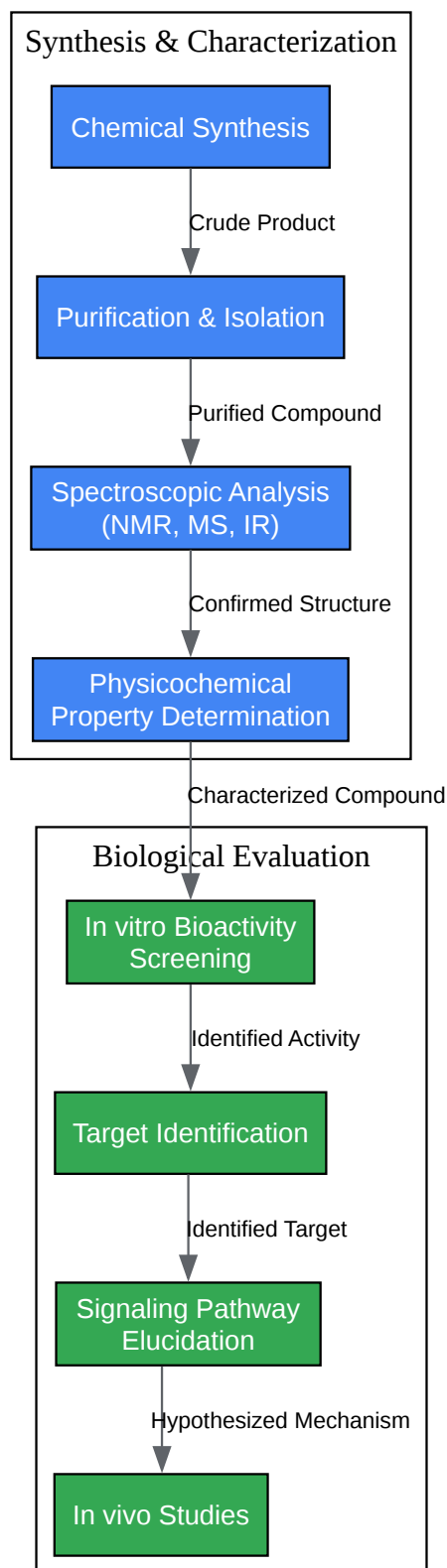
There is no published research detailing the biological activities of **16-Oxoprometaphanine**. Consequently, no associated signaling pathways have been identified or characterized.

Experimental Protocols

Given the lack of published research, there are no established experimental protocols for the analysis, handling, or biological testing of **16-Oxoprometaphanine**.

Future Research Directions

The significant gaps in the knowledge surrounding **16-Oxoprometaphanine** present numerous opportunities for future research. A logical workflow for future investigation is proposed below.



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Caption: Proposed workflow for the synthesis, characterization, and biological evaluation of **16-Oxoprometaphanine**.

Conclusion

16-Oxoprometaphanine remains a largely uncharacterized molecule. The foundational data presented here, limited to its molecular formula and CAS number, underscores the need for comprehensive chemical and biological investigation. The proposed research workflow provides a roadmap for future studies that could uncover the properties and potential applications of this compound, thereby contributing to the fields of chemistry and pharmacology. Researchers are encouraged to undertake these studies to fill the existing knowledge void.

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References

- 1. chemwhat.com [chemwhat.com]
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